

N-Demethyl Lincomycin Hydrochloride: A Technical Overview of a Key Lincomycin Impurity

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Compound of Interest

Compound Name: *N-Demethyl Lincomycin Hydrochloride*

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Introduction

N-Demethyl Lincomycin Hydrochloride is recognized primarily as an impurity of Lincomycin, a lincosamide antibiotic produced by the bacterium *Streptomyces lincolnensis*.^[1] The discovery and history of **N-Demethyl Lincomycin Hydrochloride** are intrinsically linked to the production and analysis of Lincomycin itself. This technical guide provides a comprehensive overview of **N-Demethyl Lincomycin Hydrochloride**, detailing its relationship to the parent compound, its presumed mechanism of action based on Lincomycin, and generalized experimental approaches for its identification and characterization.

Discovery and History

The history of **N-Demethyl Lincomycin Hydrochloride** is not one of independent discovery but rather of its identification as a related substance in the fermentation and synthesis of Lincomycin. Research into Lincomycin began in the late 1950s, led by The Upjohn Company, now a part of Pfizer Inc.^[2] Lincomycin was first isolated from the soil bacterium *Streptomyces lincolnensis* found in Lincoln, Nebraska.^{[3][4]} It was approved for medical use in September 1964.^[4]

During the development and manufacturing of Lincomycin, analytical methods such as High-Performance Liquid Chromatography (HPLC) would have been employed to ensure the purity of the active pharmaceutical ingredient (API). It is through these quality control processes that impurities like N-Demethyl Lincomycin are typically identified, isolated, and characterized.

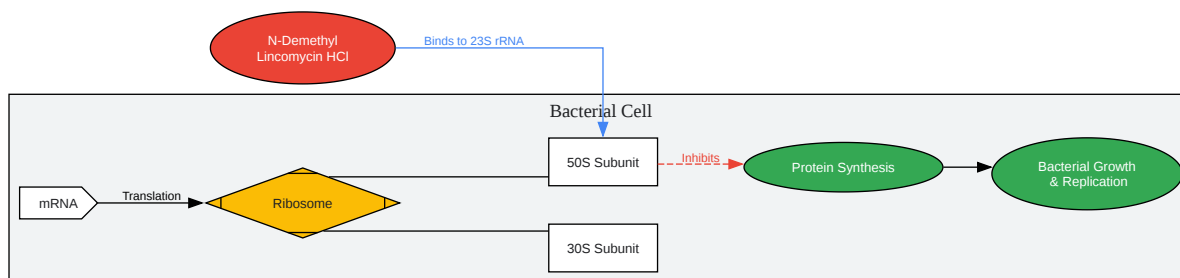
Physicochemical Data

A summary of the key quantitative data for **N-Demethyl Lincomycin Hydrochloride** is presented below.

Property	Value	Source(s)
Molecular Formula	C17H33ClN2O6S	[1]
Molecular Weight	428.97 g/mol	[1]
CAS Number	14600-41-0	[1][5]
Appearance	White to Off-white Solid	[1]
Purity (typical)	>95% (HPLC)	[5]
Solubility	Soluble in DMSO, Methanol, Water	[1]
Storage Temperature	-20°C	[1][5]

Mechanism of Action

The mechanism of action for **N-Demethyl Lincomycin Hydrochloride** is presumed to be identical to that of Lincomycin. Lincomycin inhibits bacterial protein synthesis, which is crucial for bacterial growth and replication.[2][6] This action is achieved by binding to the 23S ribosomal RNA of the 50S subunit of the bacterial ribosome.[6][7] This binding interferes with the peptidyl transferase center, blocking the exit tunnel for newly synthesized peptides and thereby preventing the elongation of the polypeptide chain.[6] This ultimately leads to a bacteriostatic effect, meaning it inhibits the growth and reproduction of bacteria rather than directly killing them.[2][7]



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Caption: Mechanism of action of **N-Demethyl Lincomycin Hydrochloride**.

Experimental Protocols

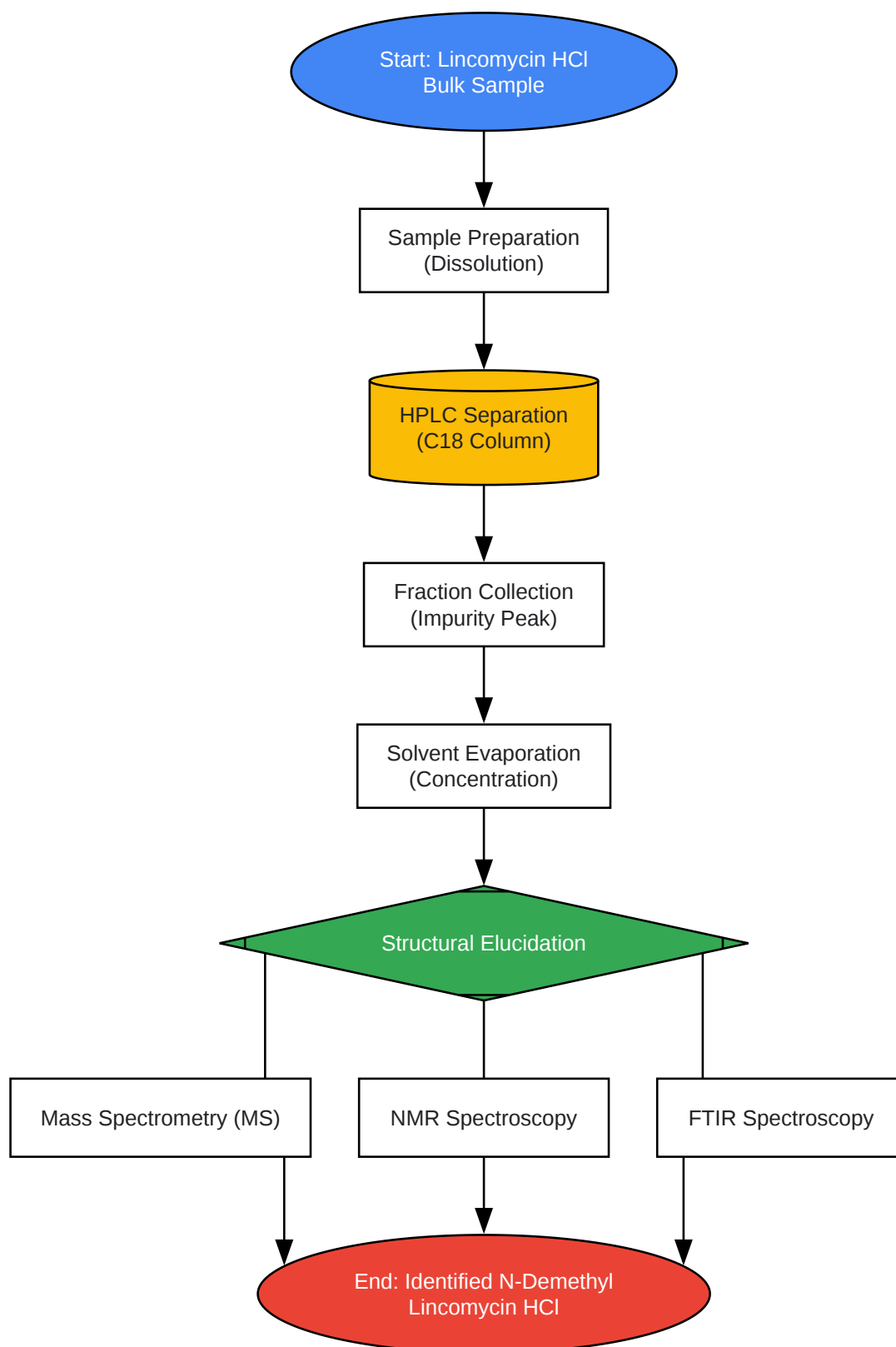
Detailed experimental protocols for the specific discovery of **N-Demethyl Lincomycin Hydrochloride** are not readily available in the public domain. However, a general workflow for the isolation and identification of such an impurity from a bulk sample of Lincomycin Hydrochloride can be described.

Objective: To isolate and identify **N-Demethyl Lincomycin Hydrochloride** from a Lincomycin Hydrochloride API sample.

Methodology:

- **Sample Preparation:** A solution of the Lincomycin Hydrochloride API is prepared in a suitable solvent, such as a mixture of water and acetonitrile.
- **Chromatographic Separation:** The prepared sample is injected into a High-Performance Liquid Chromatography (HPLC) system. A common method would involve a reverse-phase C18 column. A gradient elution might be employed, starting with a higher polarity mobile phase and gradually increasing the organic solvent concentration to elute compounds of increasing hydrophobicity.

- **Fraction Collection:** As the chromatogram is generated, fractions corresponding to the impurity peak (distinct from the main Lincomycin peak) are collected.
- **Concentration:** The collected fractions containing the isolated impurity are concentrated, often under vacuum, to remove the mobile phase solvents.
- **Structural Elucidation:** The concentrated impurity is then subjected to various analytical techniques to determine its structure:
 - **Mass Spectrometry (MS):** To determine the molecular weight and fragmentation pattern.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):** To determine the chemical structure and connectivity of atoms.
 - **Fourier-Transform Infrared (FTIR) Spectroscopy:** To identify functional groups.
- **Purity Analysis:** The purity of the isolated **N-Demethyl Lincomycin Hydrochloride** can be re-assessed using HPLC.



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Caption: Generalized workflow for impurity isolation and identification.

Conclusion

N-Demethyl Lincomycin Hydrochloride is a significant impurity in the production of Lincomycin. While its independent history is not documented, its existence is a direct consequence of the Lincomycin fermentation and purification process. Understanding its properties and being able to effectively isolate and identify it are crucial for ensuring the quality and safety of Lincomycin-based pharmaceutical products. The technical information and generalized protocols provided in this guide serve as a valuable resource for researchers and professionals in the field of drug development and quality control.

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